

2-(Perfluorodecyl)ethanol as surfactant in aqueous solutions

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Compound Focus: 2-(Perfluorodecyl)ethanol

CAS No.: 865-86-1

Cat. No.: S773546

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Chemical Profile of 2-(Perfluorodecyl)ethanol

The table below summarizes the basic identifying information for this compound [1].

Property	Description
Chemical Name	2-(Perfluorodecyl)ethanol
Alternate Name	1H,1H,2H,2H-Perfluorododecan-1-ol [1]
CAS Number	865-86-1 [1]
Molecular Formula	C ₁₂ H ₅ F ₂₁ O [1]
Molecular Weight	564.13 g/mol [1]
Purity	≥97% (for commercially available material) [1]

Research Context and Key Considerations

Understanding the broader context of per- and polyfluoroalkyl substances (PFAS) is crucial for any research in this area.

- **Surfactant Properties: 2-(Perfluorodecyl)ethanol** is an artificial alcohol characterized by a long perfluorodecyl chain. The strong carbon-fluorine bonds make compounds in this class **extremely resistant to chemical attack, thermal degradation, and biological degradation** [1]. These properties are the basis for their use as surfactants, surface-active agents in emulsions, and stabilizers in polymer synthesis [1].
- **Medical Relevance of Related Compounds:** A closely related class of compounds, **Semifluorinated Alkanes (SFAs)**, are already established in medical applications, particularly in ophthalmology for vitreoretinal surgery and as drug carrier vehicles [2]. Their high gas solubility, low surface tension, and ability to dissolve lipophilic drugs make them promising candidates for drug delivery systems [2].
- **Significant Environmental and Health Concerns:** PFAS are recognized as persistent organic pollutants with high bioaccumulative potential and associated health risks [3] [4]. This has led to regulatory actions and a strong research focus on developing fluorine-free alternatives [3].

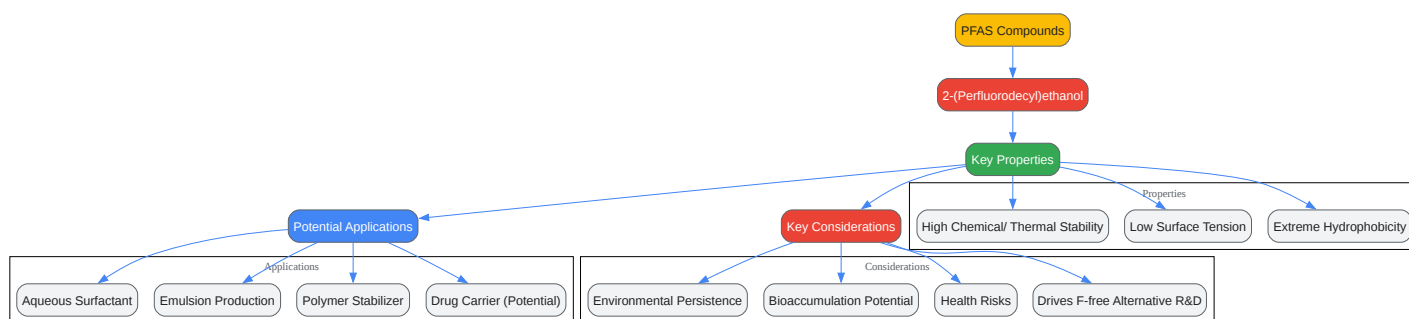
Guidance for Protocol Development

Creating detailed application notes requires information not available in the current search results. Here is a path forward to gather the necessary data:

- **Consult Specialized Chemical Databases:** Search for **2-(Perfluorodecyl)ethanol** (CAS 865-86-1) on vendor websites (e.g., Santa Cruz Biotechnology, Sigma-Aldrich, TCI Chemicals) for technical data sheets that may contain solubility, stability, and surface tension data.
- **Review Patents:** The patent literature is a rich source of synthetic and application details. Search for the CAS number or chemical name on platforms like Google Patents, USPTO, or Espacenet.
- **Expand Scientific Literature Search:** Conduct a targeted search on academic databases (e.g., SciFinder, Reaxys, PubMed) using the compound's name and CAS number to find primary research articles containing experimental methods.

Relationship of Fluorinated Compounds in Research

The following diagram illustrates the logical relationship between **2-(Perfluorodecyl)ethanol** and key concepts in fluorinated compound research, highlighting both applications and concerns.



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Key Takeaways for Researchers

- **Foundation vs. Detail:** While **2-(Perfluorodecyl)ethanol** is identified as a surfactant, current search results lack the quantitative data and specific protocols required for detailed application notes.
- **Focus on Alternatives:** The field is actively moving toward **fluorine-free low surface energy surfactants**, often using highly branched hydrocarbon tails to mimic the properties of PFAS [3]. Research in this area is highly relevant.
- **Leverage Analogous Systems:** The established use of Semifluorinated Alkanes (SFAs) like F6H8 in medicine can provide a valuable template for hypothesizing and testing the drug delivery potential of other fluorinated surfactants [2].

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References

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